

In Vivo Therapeutic Potential of PTP1B Inhibitors: A Comparative Guide

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Compound of Interest		
Compound Name:	Ptp1B-IN-17	
Cat. No.:	B15581816	Get Quote

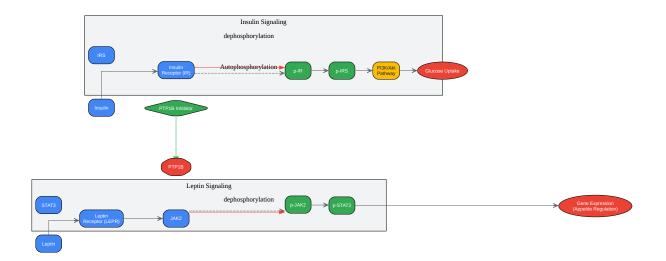
A Note on **Ptp1B-IN-17**: Extensive searches for "**Ptp1B-IN-17**" did not yield specific in vivo validation data or detailed experimental protocols. This suggests that **Ptp1B-IN-17** may be a preclinical compound with limited publicly available information. Therefore, this guide provides a comparative overview of several well-characterized Protein Tyrosine Phosphatase 1B (PTP1B) inhibitors with established in vivo data, offering a valuable resource for researchers and drug development professionals.

This guide compares the in vivo performance of prominent PTP1B inhibitors, including Trodusquemine (MSI-1436), DPM-1001, IONIS-PTP1BRx, KQ-791, Ertiprotafib, and JTT-551. The data presented is sourced from various preclinical and clinical studies, highlighting the therapeutic potential of these compounds in metabolic and oncologic indications.

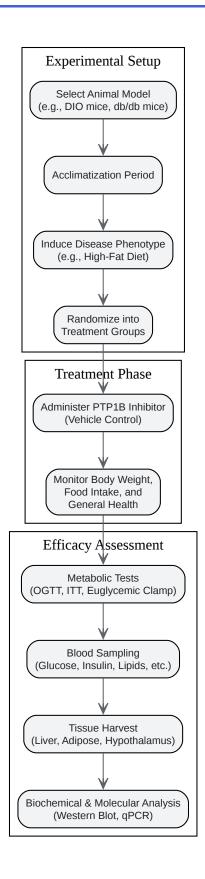
PTP1B Signaling Pathway

Protein Tyrosine Phosphatase 1B (PTP1B) is a key negative regulator of insulin and leptin signaling pathways.[1] By dephosphorylating the insulin receptor (IR) and its substrates (IRS), as well as the Janus kinase 2 (JAK2) associated with the leptin receptor (LEPR), PTP1B attenuates downstream signaling, contributing to insulin and leptin resistance. Inhibition of PTP1B is a promising therapeutic strategy to enhance these signaling pathways and combat metabolic diseases like type 2 diabetes and obesity, and has also shown potential in oncology. [1][2]









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References

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